

# Technical Guide: Commercial Sourcing & Validation of 4-Chloro-5-isopropylpyrimidine

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## Compound of Interest

Compound Name: 4-Chloro-5-isopropylpyrimidine

CAS No.: 1015846-32-8

Cat. No.: B1416246

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## Executive Summary & Chemical Profile

**4-Chloro-5-isopropylpyrimidine** (CAS: 1015846-32-8) is a high-value heterocyclic building block.<sup>[1]</sup> Its electrophilic C4-chlorine atom makes it a prime candidate for Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar) reactions, allowing researchers to graft the 5-isopropylpyrimidine moiety onto complex scaffolds—a common pharmacophore in CDK (Cyclin-Dependent Kinase) inhibitors and next-generation fungicides.

However, its reactivity presents a double-edged sword: the compound is moisture-sensitive and prone to hydrolysis, reverting to its inactive hydroxy precursor. This guide provides a self-validating sourcing strategy to ensure material integrity from vendor to bench.

## Chemical Identity

Attribute	Specification
CAS Number	1015846-32-8
IUPAC Name	4-Chloro-5-(propan-2-yl)pyrimidine
Molecular Formula	C7H9ClN2
Molecular Weight	156.61 g/mol
Appearance	Colorless to light yellow liquid (or low-melting solid)
Solubility	Soluble in DCM, EtOAc, DMSO; hydrolyzes in water
Key Hazard	Corrosive (Skin Corr.[2] 1B), Moisture Sensitive

## Sourcing Landscape: Supplier Tiering

Sourcing this intermediate requires balancing speed (catalog) vs. scalability (bulk). The market is divided into two primary tiers.

### Tier 1: Catalog Suppliers (R&D Scale: 1g – 100g)

Best for: Medicinal chemistry hit-to-lead, reference standards.

- BLD Pharm: High reliability for heterocyclic building blocks; typically stocks 97%+ purity.
- Fluorochem: Strong presence in Europe/UK; excellent documentation (NMR/LCMS provided).
- Synblock: Specializes in novel pyridine/pyrimidine derivatives.

### Tier 2: Bulk & Custom Synthesis (Pilot Scale: 1kg+)

Best for: Process development, GLP tox batches.

- WuXi AppTec / Pharmablock: Capable of multi-kilogram campaigns with validated impurity profiles.

- Enamine: Large stock of building blocks, often with "make-on-demand" capability for analogs.

## Supplier Comparison Matrix

Feature	Tier 1 (Catalog)	Tier 2 (Bulk/Custom)
Purity Guarantee	>95% or >97%	>98% (Customizable)
Lead Time	2–5 Days	4–8 Weeks
Documentation	Basic CoA (H-NMR, LCMS)	Full CoA, RoS, Solvent Residuals
Cost	High (\$/g)	Low (\$/kg)

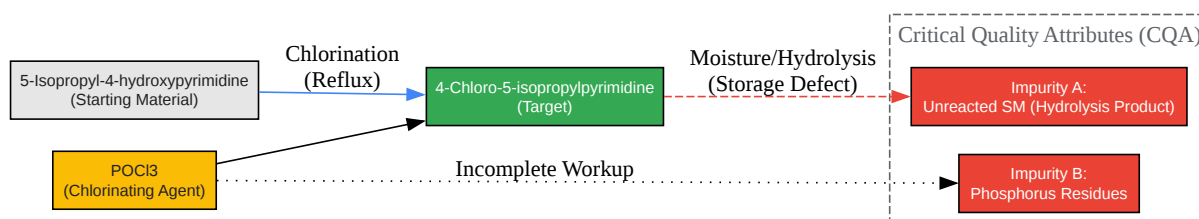
## Technical Validation Protocol (The "Self-Validating System")

Trusting a Certificate of Analysis (CoA) is insufficient for moisture-sensitive electrophiles. You must implement an Incoming Goods Inspection (IGI) protocol.

### A. The Synthesis-Impurity Correlation

Understanding how the material is made reveals what impurities to look for. The standard industrial route involves the chlorination of 5-isopropyl-4-hydroxypyrimidine using phosphorus oxychloride (POCl<sub>3</sub>).

### Visualization: Synthesis & Impurity Logic



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Caption: Synthesis pathway highlighting the critical reversion to the hydroxy impurity upon moisture exposure.

## B. Analytical Method: Reverse-Phase HPLC

Challenge: The chloro-group is labile. Standard aqueous runs can degrade the sample during analysis. Solution: Use a buffered, acidic mobile phase and prepare samples in anhydrous acetonitrile.

Protocol:

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 100 mm, 3.5  $\mu$ m) or equivalent.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (Acid stabilizes the Cl-C bond).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Sample Prep: Dissolve 1 mg in 1 mL dry Acetonitrile. Inject immediately. Do not use water/methanol as diluent.

Acceptance Criteria:

- Purity:  $\geq 97.0\%$  (Area %).<sup>[3]</sup>
- Impurity A (Hydroxy-precursor):  $\leq 0.5\%$ . (Elutes earlier than main peak due to polarity).
- Water Content (Karl Fischer):  $\leq 0.1\%$  (Strict limit to prevent shelf-degradation).

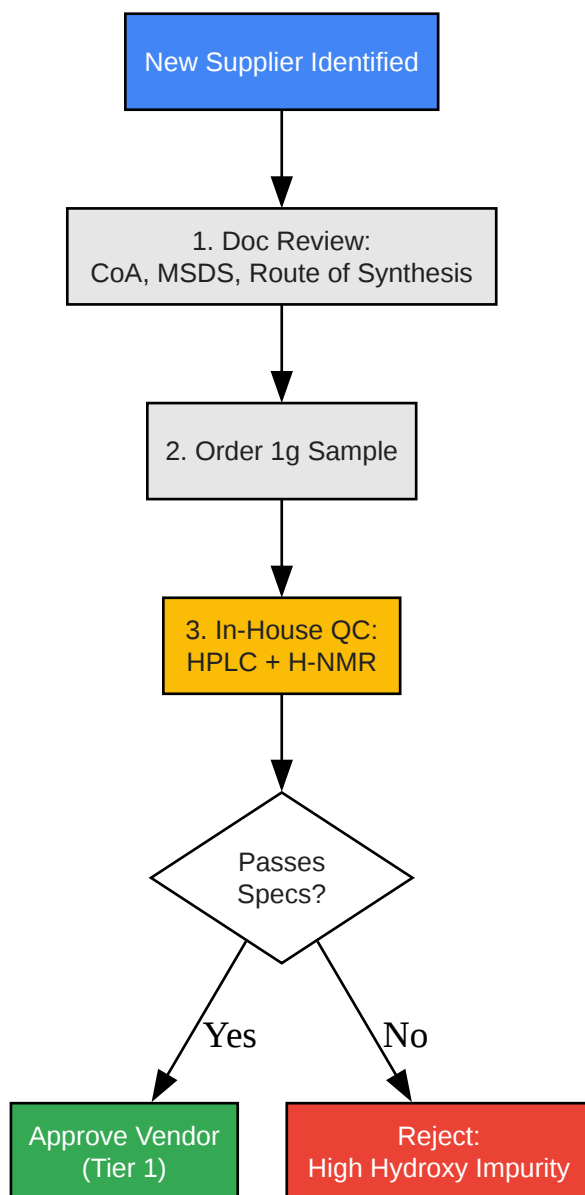
## Handling & Storage Strategy

This material is a corrosive liquid/low-melting solid that degrades autocatalytically if HCl is liberated by hydrolysis.

- Receipt: Inspect bottle seal immediately. If the septum is pierced or the cap is loose, quarantine the lot.
- Storage: Store at 2°C – 8°C under an inert atmosphere (Argon/Nitrogen).
- Usage: Warm to room temperature before opening to prevent condensation. Handle in a fume hood; use dry syringes for transfer.

## Vendor Qualification Workflow

Use this logic flow to approve a new supplier for critical intermediates.



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Caption: Step-by-step decision matrix for qualifying a new source of **4-Chloro-5-isopropylpyrimidine**.

## References

- National Institutes of Health (NIH). (2019). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery. PMC7111421. Retrieved from [\[Link\]](#)

- European Patent Office. (2001). Synthesis of chlorinated pyrimidines (EP1301489B1).

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## Sources

- [1. CAS 1015846-32-8 | 4-Chloro-5-isopropylpyrimidine - Synblock \[synblock.com\]](#)
- [2. WO2001000593A1 - Method for producing 4-chloro-6-hydroxypyrimidine - Google Patents \[patents.google.com\]](#)
- [3. rjptonline.org \[rjptonline.org\]](#)
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